

# solubility of (R)-thiomalic acid in different solvents

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## Compound of Interest

Compound Name: (R)-thiomalic acid

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## An In-Depth Technical Guide to the Solubility of (R)-Thiomalic Acid

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **(R)-thiomalic acid**, a crucial parameter for its application in research and pharmaceutical development. Understanding the solubility of this compound is essential for designing synthetic routes, developing purification protocols, and formulating drug delivery systems.

## Introduction to (R)-Thiomalic Acid

**(R)-Thiomalic acid**, also known as (R)-mercaptosuccinic acid, is a dicarboxylic acid containing a thiol functional group.<sup>[1]</sup> Its structure, featuring two carboxylic acid groups and a thiol group, imparts specific polarity and reactivity, making it a valuable building block in various chemical and pharmaceutical applications. It serves as a key intermediate in the synthesis of active pharmaceutical ingredients, corrosion inhibitors, and agrochemicals.<sup>[1][2]</sup> Notably, its gold salt, sodium aurothiomalate, has been used in the treatment of rheumatoid arthritis.<sup>[1]</sup> Given its role in enhancing drug solubility and bioavailability, a thorough understanding of its own solubility profile is paramount for formulation scientists.<sup>[2]</sup>

## Solubility Profile of (R)-Thiomalic Acid

The solubility of a compound is dictated by the principle "like dissolves like," where polar solutes dissolve in polar solvents and non-polar solutes dissolve in non-polar solvents.<sup>[3]</sup> (R)-

**Thiomalic acid**, with its polar carboxylic acid and thiol groups, is expected to be soluble in polar solvents. The following tables summarize the available quantitative and qualitative solubility data.

## Quantitative Solubility Data

The solubility of thiomalic acid has been experimentally determined in various organic solvents and water across a range of temperatures. The data shows a general trend of increasing solubility with increasing temperature.[\[4\]](#)[\[5\]](#)

Solvent	Temperature (°C / K)	Solubility (g / 100 mL)	Mole Fraction (x)	Reference
Water	40 °C (313.15 K)	~50	Not Reported	[6]
Water + Methanol Mixtures	278.15 K - 333.15 K	Not Reported	Varies with composition	[5]
Water + Ethanol Mixtures	278.15 K - 333.15 K	Not Reported	Varies with composition	[5]
Water + Acetone Mixtures	278.15 K - 333.15 K	Not Reported	Varies with composition	[5]
Methanol	278.15 K - 333.15 K	Not Reported	Varies with temperature	[4]
Ethanol	25 °C (298.15 K)	~50	Not Reported	[6]
Ethanol	278.15 K - 333.15 K	Not Reported	Varies with temperature	[4]
2-Propanol	278.15 K - 333.15 K	Not Reported	Varies with temperature	[4]
1-Butanol	278.15 K - 333.15 K	Not Reported	Varies with temperature	[4]
Acetone	278.15 K - 333.15 K	Not Reported	Varies with temperature	[4]
Acetonitrile	278.15 K - 333.15 K	Not Reported	Varies with temperature	[4]
Ethyl Acetate	278.15 K - 333.15 K	Not Reported	Varies with temperature	[4][7]

Note: The original research articles should be consulted for specific mole fraction data at each temperature.

## Qualitative Solubility Data

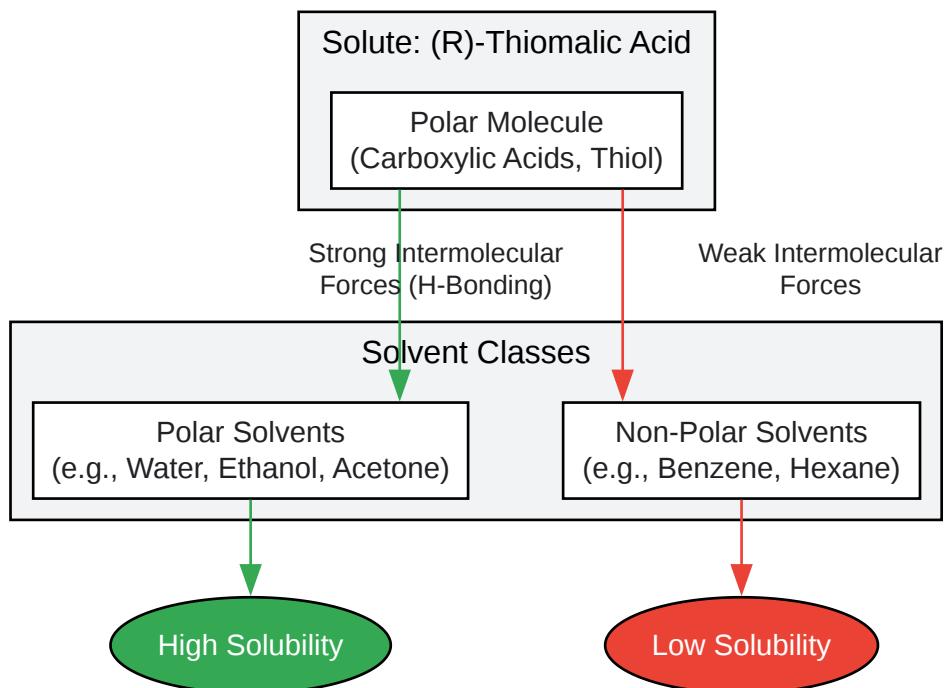
Qualitative assessments provide a broader understanding of the compound's behavior in different solvent classes.

Solvent	Solubility Description	Reference
Acetone	Soluble	[6]
Ether	Moderately/Slightly Soluble	[6]
Benzene	Practically Insoluble	[6]

## Logical Framework for Solubility

The solubility of **(R)-thiomalic acid** is governed by its molecular structure and its interaction with the solvent. The presence of two carboxylic acid groups and a thiol group allows for strong hydrogen bonding with protic solvents like water and alcohols. Its polarity also facilitates dissolution in polar aprotic solvents like acetone.

Solubility Principle: 'Like Dissolves Like'



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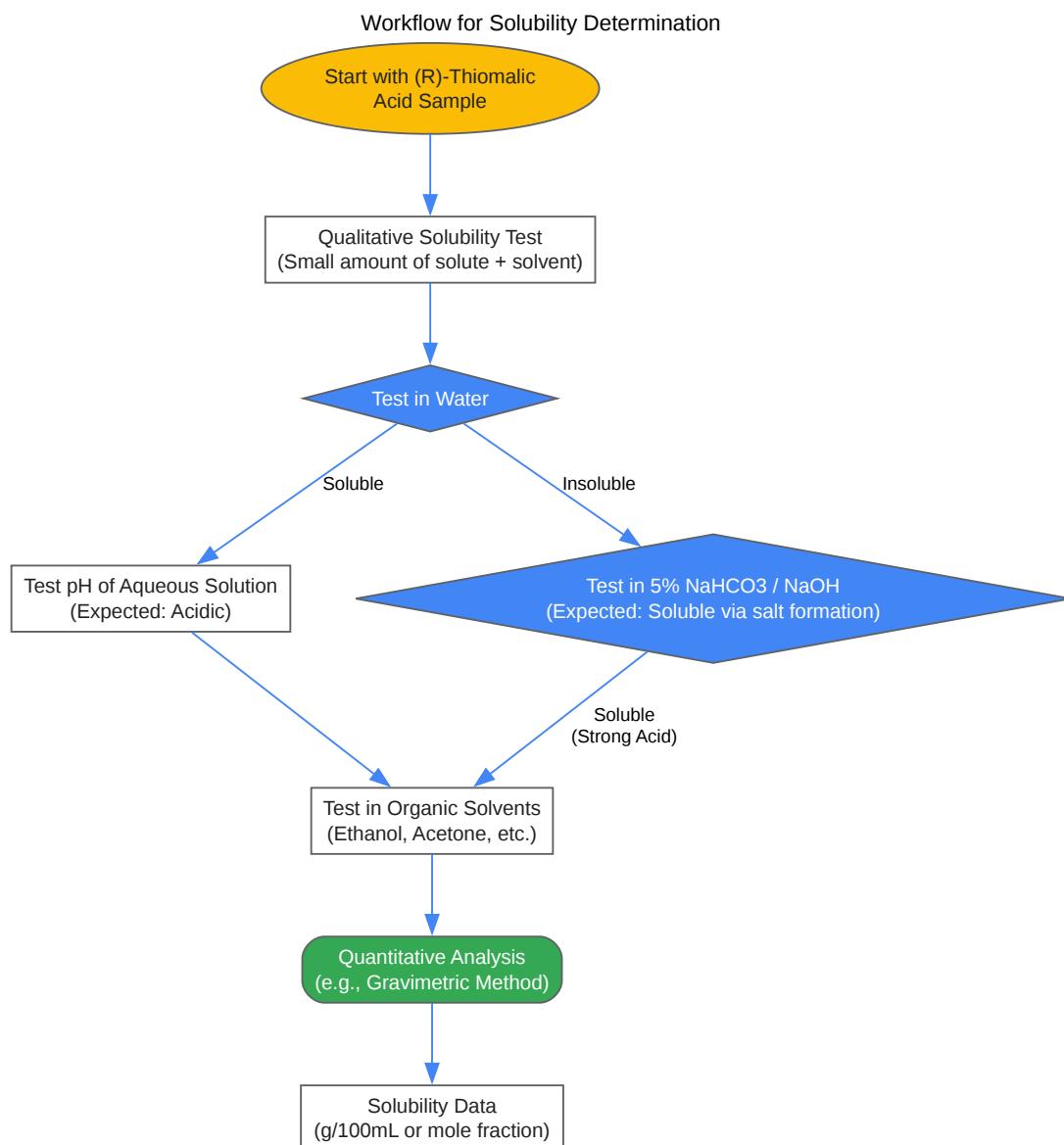
Caption: Logical relationship governing the solubility of polar **(R)-thiomalic acid**.

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for reproducible research and process development. The following sections detail a generalized workflow and a specific quantitative method.

### General Experimental Workflow

A systematic approach is employed to classify and quantify the solubility of a compound like **(R)-thiomalic acid**. This begins with simple qualitative tests before proceeding to more rigorous quantitative measurements.

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Caption: Systematic workflow for characterizing the solubility of an organic acid.

# Protocol for Quantitative Determination by the Gravimetric Method

The gravimetric method is a reliable and straightforward technique for determining the solubility of a solid in a liquid and was used to generate much of the data cited in this guide.[4][8]

**Objective:** To determine the mass of **(R)-thiomalic acid** that dissolves in a given mass or volume of solvent at a specific temperature to form a saturated solution.

## Materials:

- **(R)-Thiomalic acid** (high purity)
- Solvent of interest
- Analytical balance
- Temperature-controlled shaker or water bath
- Vials with screw caps
- Syringe with a membrane filter (e.g., 0.2 µm PTFE)
- Pre-weighed evaporation dish or vial
- Drying oven

## Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **(R)-thiomalic acid** to a vial containing a known volume or mass of the chosen solvent. An excess is confirmed by the presence of undissolved solid material.[9]
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a temperature-controlled shaker or bath set to the desired temperature.[8]

- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to ensure saturation.[10]
- Sample Collection and Filtration:
  - Once equilibrium is reached, allow the undissolved solid to settle.
  - Carefully draw a known volume of the supernatant (the clear, saturated solution) into a syringe.[11]
  - Attach a syringe filter and dispense the clear, filtered solution into a pre-weighed (tared) evaporation dish.[10] This step is crucial to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
  - Record the total weight of the dish containing the saturated solution.
  - Place the dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **(R)-thiomalic acid** (e.g., 60-80°C).
  - Continue drying until a constant weight is achieved, indicating all solvent has been removed.[9]
  - Cool the dish in a desiccator and weigh it accurately.
- Calculation:
  - Mass of solute: (Weight of dish + dry solute) - (Weight of empty dish)
  - Mass of solvent: (Weight of dish + solution) - (Weight of dish + dry solute)
  - Solubility: Express the result as grams of solute per 100 g or 100 mL of solvent.

## Relevance in Drug Development

A comprehensive solubility profile is indispensable for pharmaceutical development.[2]

- Process Chemistry: The data informs the choice of solvents for reaction media and for crystallization-based purification. Acetonitrile, for example, has been identified as a

potentially effective solvent for the recrystallization of thiomalic acid.[\[4\]](#)

- Formulation Science: Solubility in various excipients and solvent systems is a primary determinant of a drug's dissolution rate and subsequent bioavailability. Studies have leveraged thiomalic acid itself to enhance the solubility of other active pharmaceutical ingredients.[\[2\]](#)
- Analytical Chemistry: Developing analytical methods, such as HPLC, requires solvents in which the analyte is fully soluble.

## Conclusion

**(R)-Thiomalic acid** exhibits high solubility in polar protic and aprotic solvents, a characteristic attributable to its polar functional groups. Its solubility is temperature-dependent, generally increasing as temperature rises. The quantitative data and experimental protocols presented in this guide serve as a critical resource for researchers and professionals, enabling more efficient process development, formulation design, and analytical characterization involving this versatile compound.

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